

An In-Depth Technical Guide to Neomenthoglycol (p-Menthane-3,8-diol)

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Compound of Interest

Compound Name: Neomenthoglycol

Cat. No.: B3432738

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Core Substance Identification and Properties

Neomenthoglycol, systematically known as (1S,2R,5R)-2-(1-hydroxypropan-2-yl)-5-methylcyclohexan-1-ol, and more commonly referred to as p-menthane-3,8-diol (PMD), is a naturally occurring monoterpene diol. It is the active ingredient responsible for the potent insect repellent properties of oil of lemon eucalyptus, derived from the leaves of *Corymbia citriodora*. This guide provides a comprehensive overview of its chemical characteristics, synthesis, biological activity, and safety profile, tailored for a scientific audience.

Molecular Structure:

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Figure 1. 2D molecular structure of **Neomenthoglycol**.

Table 1: Core Substance Properties

Property	Value	Reference
CAS Number	3564-95-2	[1]
Molecular Formula	C10H20O2	[1]
Molecular Weight	172.27 g/mol	[2]
IUPAC Name	(1S,2R,5R)-2-(2-hydroxypropan-2-yl)-5-methylcyclohexan-1-ol	[2]
Synonyms	p-Menthane-3,8-diol (PMD), cis-p-Menthane-3,8-diol	[1]
Appearance	Colorless solid	
Boiling Point	267.60 °C (estimated)	
Solubility in Water	670.7 mg/L at 25 °C (estimated)	

Synthesis and Purification

The primary route for the synthesis of **neomenthoglycol** is the acid-catalyzed cyclization of citronellal. This process can be tailored to favor the formation of the desired stereoisomers.

Experimental Protocol: Acid-Catalyzed Cyclization of Citronellal

This protocol describes the synthesis of p-menthane-3,8-diol from citronellal-rich essential oil, such as that from *Eucalyptus citriodora*.

Materials:

- Citronellal-rich essential oil (e.g., from *Eucalyptus citriodora*)
- Sulfuric acid (H₂SO₄), 0.25% aqueous solution
- n-Heptane

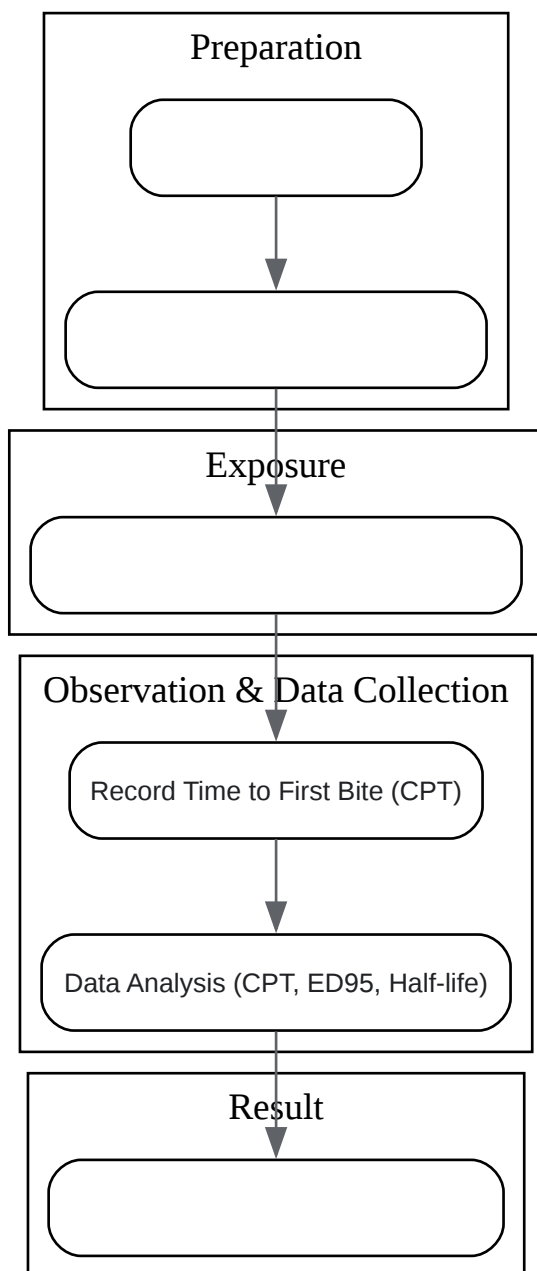
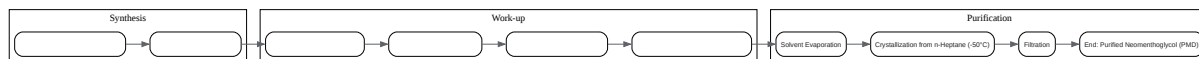
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- 250 mL two-necked round-bottom flask
- Magnetic stirrer and heating mantle
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Crystallization dish
- Freezer or cooling bath

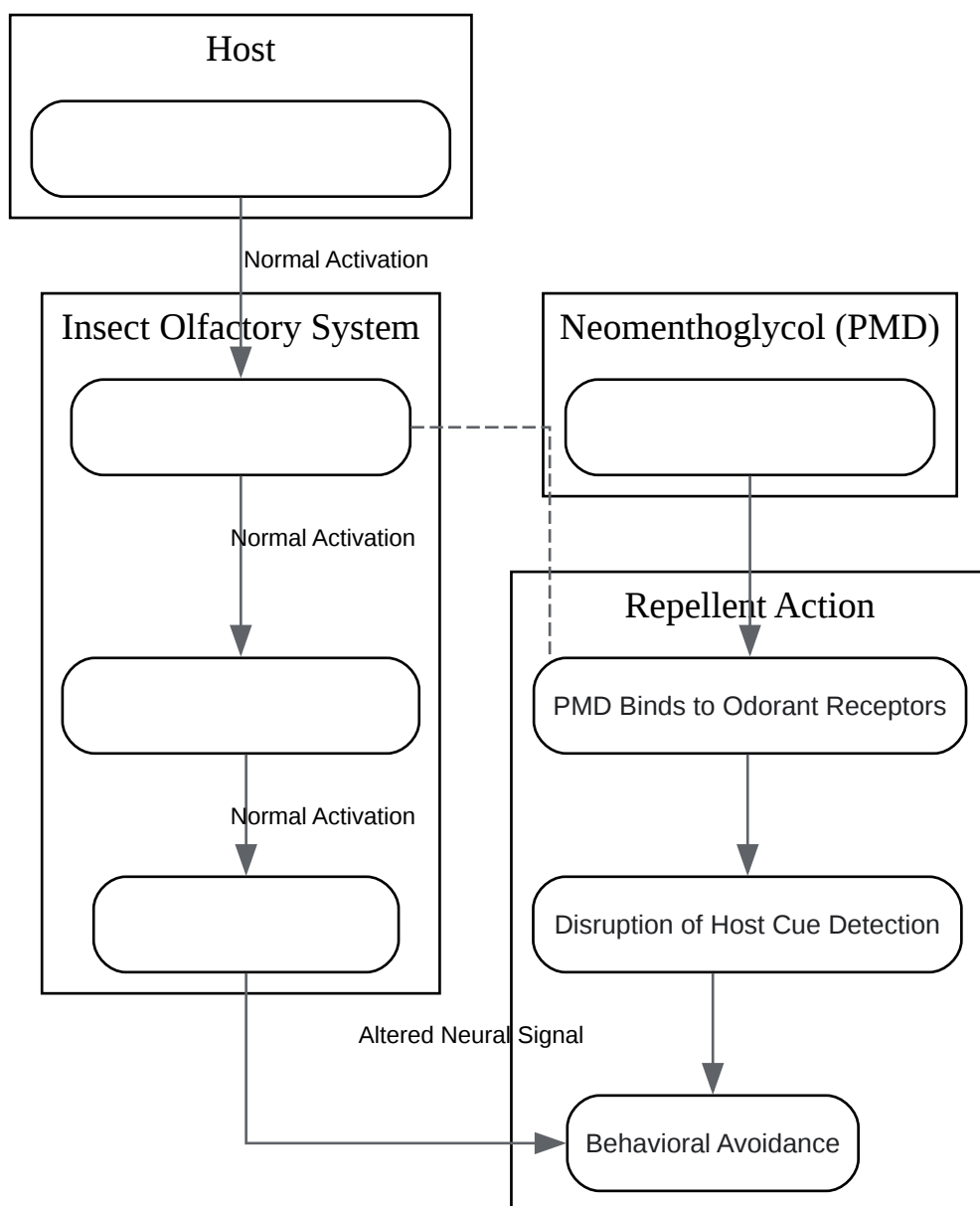
Procedure:

- **Reaction Setup:** In a 250 mL two-necked flask equipped with a magnetic stirrer and reflux condenser, combine 25 g of citronellal-rich essential oil with a 3:1 weight ratio of 0.25% aqueous sulfuric acid.
- **Reaction:** Vigorously stir the biphasic mixture at 50°C for 5 to 11 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Once the citronellal is consumed (as indicated by TLC), cool the reaction mixture to room temperature.
- **Separation:** Transfer the mixture to a separatory funnel and allow the layers to separate. Collect the upper organic layer.
- **Washing:** Wash the organic layer with deionized water to remove any residual acid.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Remove the solvent using a rotary evaporator.

- Purification by Crystallization: Dissolve the crude product in a minimal amount of n-heptane and cool to -50°C for 20 hours to induce crystallization of p-menthane-3,8-diol.
- Isolation: Isolate the purified crystals by filtration.

Experimental Workflow: Synthesis and Purification





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References

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